Benchmarking Radium-225 production yields from different methods

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Radium-225*
CAS No.:	*13981-53-8*
Cat. No.:	*B078058*

Get Quote

A Comparative Guide to Radium-225 Production Methods

For Researchers, Scientists, and Drug Development Professionals

Radium-225 (Ra-225), with a half-life of 14.9 days, is a critical radionuclide in nuclear medicine. It is the parent isotope of Actinium-225 (Ac-225), a potent alpha-emitter showing immense promise in Targeted Alpha Therapy (TAT) for cancer treatment. The availability of high-purity Ra-225 is a key factor in ensuring a reliable supply of Ac-225 for clinical trials and therapeutic applications. This guide provides a comparative overview of the primary methods for producing Ra-225, complete with experimental data and procedural outlines to inform researchers and professionals in the field.

Performance Benchmark: **Radium-225** Production Yields

© 2026 BenchChem. All rights reserved.

The selection of a Ra-225 production method depends on various factors, including access to specific starting materials and irradiation facilities, desired yield, and required purity. The following table summarizes the quantitative yields of Ra-225 from different production routes based on available experimental data.

© 2026 BenchChem. All rights reserved.

Production Method	Target Material	Projectile/Radiation	Reported Radium-225 Yield	Key Considerations
Proton Spallation of Thorium-232	Thorium-232 (^{232}Th)	High-Energy Protons (>100 MeV)	Sufficient to yield ~18 MBq of Ac-225 from an 8g target irradiated at 25 mA·h[1]	Co-produces a wide range of spallation products, requiring extensive chemical separation. The isolated Ra-225 can serve as a generator for high-purity Ac-225.[1][2]
Fast Neutron Reaction on Radium-226	Radium-226 (^{226}Ra)	Fast Neutrons (n,2n)	~185 MBq (5 mCi) per gram of ^{226}Ra.[3] Annual potential of producing Ra-225 sufficient for ~47 GBq of Ac-225 from 1g of ^{226}Ra.[4][5]	Requires a fast neutron source, such as a fast reactor. Co-production of Ac-227 via (n,γ) reaction necessitates purification steps.[4][6]
Photonuclear Reaction on Radium-226	Radium-226 (^{226}Ra)	High-Energy Photons (γ,n)	~148 GBq (4 Ci) from 1g of ^{226}Ra after a 10-day irradiation at 20 kW.[7] Another study reports 550 Bq/(μA·h·mg of ^{226}Ra).[8]	Utilizes electron accelerators to produce high-energy bremsstrahlung photons. This method can produce Ac-225 free of other

© 2026 BenchChem. All rights reserved.

				actinium isotopes.
Thorium-229 Decay	Thorium-229 (^{229}Th)	Natural Decay	Ra-225 is a direct decay product. A rapid processing scheme can isolate the subsequent Ac-225 with a 98% yield.[9]	This is a well-established source for Ac-225, providing a continuous supply of Ra-225 from a 229Th generator.[10]
Thermal Neutron Capture on Radium-226	Radium-226 (^{226}Ra)	Thermal Neutrons (n,γ)	6(1) kBq of Ra-225 produced from 0.9 mg of ^{226}Ra.	This reaction primarily leads to the production of Ac-227. The yield of Ra-225 is significantly lower compared to other methods.

Experimental Protocols: A Methodological Overview

The following sections provide a generalized overview of the experimental methodologies for the key Ra-225 production methods.

Proton Spallation of Thorium-232

- Target Preparation: A target of natural thorium (^{232}Th), typically in the form of a metal foil or oxide, is prepared and encapsulated.
- Irradiation: The thorium target is irradiated with a high-energy proton beam (typically >100 MeV) from a cyclotron or linear accelerator.[1][11] Irradiation parameters such as proton energy, beam current, and duration are optimized to maximize Ra-225 production.

© 2026 BenchChem. All rights reserved.

- Target Dissolution: Following irradiation and a cooling period, the thorium target is dissolved, usually in strong acid.

- Radiochemical Separation: A multi-step chemical separation process is employed to isolate the radium isotopes from the bulk thorium and other spallation products.[2] This often involves techniques like precipitation, ion exchange chromatography, and extraction chromatography.[2][11] The separated radium fraction, containing Ra-225, can then be used as a generator to produce high-purity Ac-225.[1]

Fast Neutron (n,2n) Reaction on Radium-226

- Target Preparation: A known quantity of Radium-226 (^{226}Ra), often in the form of radium sulfate or carbonate, is sealed in a suitable capsule.

- Irradiation: The encapsulated ^{226}Ra target is placed in a high-flux fast neutron environment, such as the core of a fast breeder reactor. The irradiation time is typically on the order of days to weeks.[4]

- Cooling: After irradiation, the target is allowed to cool to permit the decay of short-lived radionuclides.

- Chemical Separation: The irradiated target is processed to separate the produced Ra-225 and its decay product Ac-225 from the bulk ^{226}Ra and other reaction byproducts like Ac-227. A common strategy involves an initial separation to remove actinium isotopes, followed by a period to allow for the in-growth of Ac-225 from the purified Ra-225, and a final "milking" of the Ac-225.[4][6]

Photonuclear (γ,n) Reaction on Radium-226

- Target Preparation: Radium-226 targets are prepared, often from legacy medical radium sources, and encapsulated.

- Irradiation: The ^{226}Ra target is irradiated with a high-intensity beam of bremsstrahlung photons produced by an electron linear accelerator (LINAC). Electron beam energies are typically in the range of 20-40 MeV.[7]

- Post-Irradiation Processing: Following irradiation, the target undergoes a cooling period.

© 2026 BenchChem. All rights reserved.

- **Radium-225**/Actinium-225 Separation: The Ra-225 is chemically separated from the unreacted ^{226}Ra. The purified Ra-225 can then be used as a generator from which Ac-225 is periodically "milked".

Thorium-229 Decay Generator

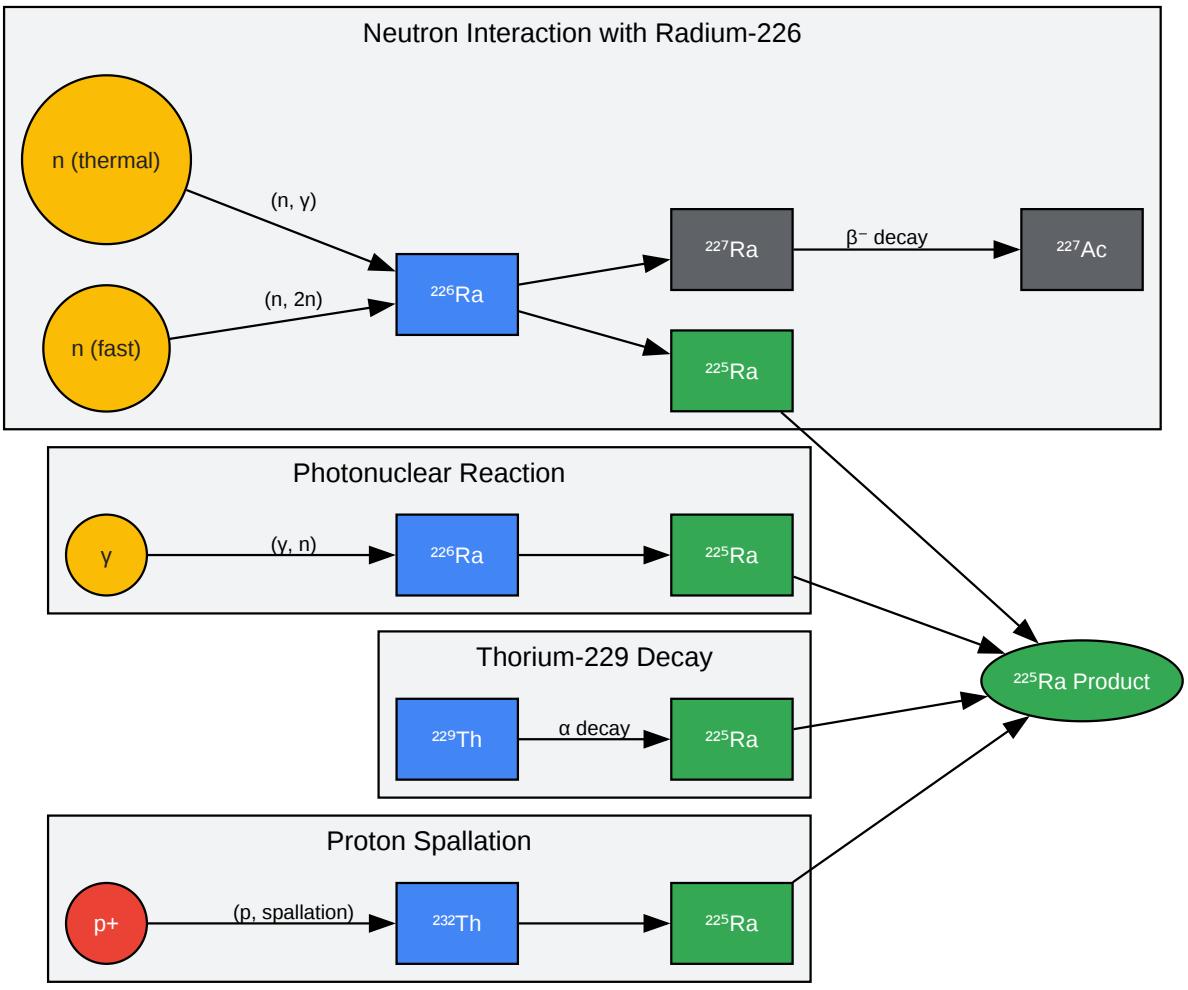
- Generator Setup: A Thorium-229 (^{229}Th) source is adsorbed onto a stationary phase material, typically an anion exchange resin, packed into a column.
- **Radium-225** In-growth: The ^{229}Th decays to Ra-225, which accumulates on the column.
- Elution ("Milking"): A suitable eluent is passed through the column to selectively remove the Ra-225, leaving the ^{229}Th parent on the resin. The subsequent Ac-225 can also be separated from the Ra-225 in a similar generator system.[9]
- Regeneration: The generator can be repeatedly milked after a sufficient period for Ra-225 to accumulate again.

Visualizing Production Pathways

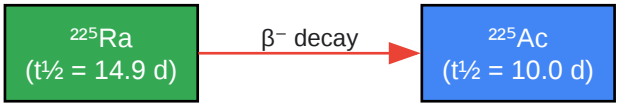
The following diagrams illustrate the nuclear reactions and decay processes involved in the different **Radium-225** production methods.

© 2026 BenchChem. All rights reserved.

Radium-225 Production Pathways



Radium-225 Decay to Actinium-225



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. Production and Supply of α-Particle–Emitting Radionuclides for Targeted α-Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 232Th-Spallation-Produced 225Ac with Reduced 227Ac Content - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. US20070092051A1 - Method of producing radium-225 and decay products thereof - Google Patents [patents.google.com]
- 4. Neutronic Study on Ac-225 Production for Cancer Therapy by (n,2n) Reaction of Ra-226 or Th-230 Using Fast Reactor Joyo [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Examination of Ac-225 production from Ra-226 using fast reactor JOYO (Conference) | OSTI.GOV [osti.gov]
- 7. pubs.aip.org [pubs.aip.org]
- 8. researchgate.net [researchgate.net]
- 9. Development of 225Ac Production from Low Isotopic Dilution 229Th - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Multiple Production Methods Underway to Provide Actinium-225 | NIDC: National Isotope Development Center [isotopes.gov]
- 11. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Benchmarking Radium-225 production yields from different methods]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078058/docs#benchmarking-radium-225-production-yields-from-different-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.